

Introduction: The Imperative for Impurity Analysis in Pharmaceutical Development

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Compound of Interest

Compound Name: *N-Nitroso Desmethyl Olopatadine*

Cat. No.: *B15811408*

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Olopatadine, marketed under brand names like Patanol, is a widely used antihistamine and mast cell stabilizer for treating allergic conjunctivitis and rhinitis. In the landscape of pharmaceutical manufacturing, ensuring the purity and safety of Active Pharmaceutical Ingredients (APIs) is paramount. A significant challenge in recent years has been the emergence of nitrosamine impurities, a class of compounds classified as probable human carcinogens. These impurities can form at various stages of the manufacturing process or during storage when precursor molecules—secondary or tertiary amines—react with nitrosating agents, such as nitrite salts under acidic conditions.

This guide focuses on a specific Nitrosamine Drug Substance-Related Impurity (NDSRI), **N-Nitroso Desmethyl Olopatadine**. This compound is a nitrosated derivative of a potential intermediate or degradant of Olopatadine. Understanding its synthesis, developing robust analytical methods for its detection and quantification, and contextualizing its regulatory significance are critical for any professional involved in the development, manufacturing, or quality control of Olopatadine-containing drug products.

Part 1: Formation and Synthesis of N-Nitroso Desmethyl Olopatadine

Mechanism of Formation

The formation of **N-Nitroso Desmethyl Olopatadine** is a classic example of N-nitrosation. The reaction requires two key components:

- The Amine Precursor: Desmethyl Olopatadine, which contains a secondary amine functional group. This precursor may be present as an intermediate in the synthesis of Olopatadine or as a degradant.
- The Nitrosating Agent: Typically, this is nitrous acid (HNO_2), which is formed in situ from nitrite salts (e.g., sodium nitrite, NaNO_2) under acidic conditions.

Trace amounts of nitrites can be found in raw materials, excipients, solvents, and even potable water used in manufacturing. When these nitrites are exposed to an acidic environment in the presence of the Desmethyl Olopatadine secondary amine, the nitrosation reaction can occur, leading to the formation of the N-nitroso impurity.

Laboratory-Scale Synthesis Protocol

The following protocol describes a plausible, controlled synthesis for generating **N-Nitroso Desmethyl Olopatadine** as a reference standard. This is essential for developing and validating analytical methods.

Disclaimer: This protocol is for informational purposes for qualified laboratory personnel. All work should be conducted in a fume hood with appropriate personal protective equipment (PPE), as N-nitroso compounds are potentially carcinogenic.

Objective: To synthesize **N-Nitroso Desmethyl Olopatadine** from Desmethyl Olopatadine hydrochloride.

Materials:

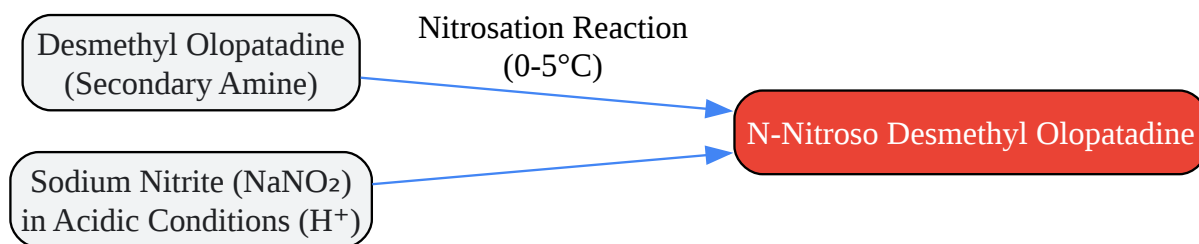
- Desmethyl Olopatadine HCl (Precursor)
- Sodium Nitrite (NaNO_2)
- Hydrochloric Acid (HCl), 1M solution

- Deionized Water
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc) for extraction
- Sodium Bicarbonate (NaHCO_3), saturated solution
- Sodium Sulfate (Na_2SO_4), anhydrous
- Methanol (for dissolution)

Step-by-Step Protocol:

- **Precursor Dissolution:** Dissolve a known quantity of Desmethyl Olopatadine HCl in deionized water and cool the solution to 0-5°C in an ice bath. The acidic nature of the hydrochloride salt provides the necessary environment for the reaction.
- **Nitrosating Agent Preparation:** In a separate flask, prepare a solution of sodium nitrite in deionized water.
- **Nitrosation Reaction:** Slowly add the sodium nitrite solution dropwise to the chilled Desmethyl Olopatadine solution while maintaining the temperature between 0-5°C. The reaction is typically rapid. Monitor the reaction progress using Thin Layer Chromatography (TLC) or a rapid LC-MS analysis.
- **Reaction Quenching:** Once the reaction is complete (typically within 1-2 hours), quench any excess nitrous acid by adding a quenching agent like sulfamic acid or ammonium sulfamate.
- **Neutralization and Extraction:** Carefully neutralize the reaction mixture to a pH of ~7-8 using a saturated sodium bicarbonate solution. Extract the aqueous layer multiple times with an organic solvent such as Dichloromethane or Ethyl Acetate.
- **Drying and Concentration:** Combine the organic extracts and dry them over anhydrous sodium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **N-Nitroso Desmethyl Olopatadine** product.
- **Purification (If Necessary):** The crude product can be further purified using column chromatography on silica gel to isolate the target compound to a high degree of purity.

required for a reference standard.



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Caption: Synthetic pathway for **N-Nitroso Desmethyl Olopatadine**.

Part 2: Analytical Characterization

A robust and validated analytical methodology is the cornerstone of impurity control. The synthesized material must be unequivocally identified, and its purity must be confirmed. The following techniques are essential for the comprehensive characterization of **N-Nitroso Desmethyl Olopatadine**.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred technique for trace-level quantification of nitrosamines due to its exceptional sensitivity and specificity.

Principle: The method separates the N-nitroso impurity from the Olopatadine API and other components using High-Performance Liquid Chromatography (HPLC). The separated components then enter a tandem mass spectrometer. The mass spectrometer is set to Multiple Reaction Monitoring (MRM) mode, where a specific precursor ion (the molecular weight of the impurity) is selected and fragmented, and a specific product ion is monitored. This precursor-to-product ion transition is unique to the target molecule, providing high confidence in both identification and quantification, even at parts-per-million (ppm) levels.

Detailed Protocol (LC-MS/MS):[\[1\]](#)[\[2\]](#)[\[3\]](#)

Parameter	Condition	Rationale
LC System	UPLC/HPLC System	Provides high-resolution separation.
Column	Phenyl Hexyl (100 x 4.6 mm, 2.1 µm)	Offers suitable retention and selectivity for the analyte.
Mobile Phase A	2 mM Ammonium Formate in water (pH 3.0 with Formic Acid)	Buffered aqueous phase for reversed-phase chromatography.
Mobile Phase B	Acetonitrile	Organic phase for elution.
Flow Rate	0.5 mL/min	Standard flow rate for analytical separation.
Column Temp.	30°C	Ensures reproducible retention times.
MS System	Triple Quadrupole Mass Spectrometer	Required for MRM quantification.
Ionization	Electrospray Ionization (ESI), Positive or Negative Mode	ESI is a soft ionization technique suitable for these molecules. Mode must be optimized.
Monitoring	Multiple Reaction Monitoring (MRM)	Provides the highest level of specificity and sensitivity.

Validation Data Summary (LC-MS/MS):[\[1\]](#)[\[2\]](#)

Parameter	Result
Linearity Range	0.014 ppm - 0.210 ppm
Correlation Coefficient (r^2)	> 0.9990
Limit of Detection (LOD)	Determined based on S/N ratio of ~3
Limit of Quantification (LOQ)	0.14 ppm (relative to 0.5 mg/mL Olopatadine)
Accuracy (% Recovery)	80.0% - 120.0%

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

For routine quality control where extreme sensitivity is not required, a validated HPLC-UV method can be a cost-effective alternative.

Principle: This method also uses HPLC to separate the impurity from the API. Detection is achieved using a UV-visible spectrophotometer (often a Photo Diode Array, PDA, detector) set to a wavelength where the N-nitroso impurity has significant absorbance (e.g., 220 nm). Quantification is based on the peak area relative to a calibration curve generated from the certified reference standard.

Detailed Protocol (HPLC-UV):[\[4\]](#)[\[5\]](#)

Parameter	Condition	Rationale
LC System	HPLC with PDA/UV Detector	Standard equipment in QC labs.
Column	Poroshell 120 Phenyl Hexyl (150 x 4.6 mm, 2.7 µm)	Provides good separation and peak shape.
Mobile Phase A	1.36 g/L Potassium Hydrogen Phosphate (pH 3.0) : Acetonitrile (95:5)	Buffered aqueous phase.
Mobile Phase B	Acetonitrile : Water (98:2)	Strong organic phase for gradient elution.
Flow Rate	0.8 mL/min	Optimized for the column and separation.
Column Temp.	35°C	Ensures method robustness.
Detection λ	220 nm	Wavelength for detection.

Validation Data Summary (HPLC-UV):[\[4\]](#)[\[5\]](#)

Parameter	Result
Linearity Range	0.27 ppm - 4.05 ppm
Correlation Coefficient (r ²)	> 0.99
Limit of Quantification (LOQ)	0.27 ppm
Accuracy (% Recovery)	80% - 120% (70-130% at LOQ)

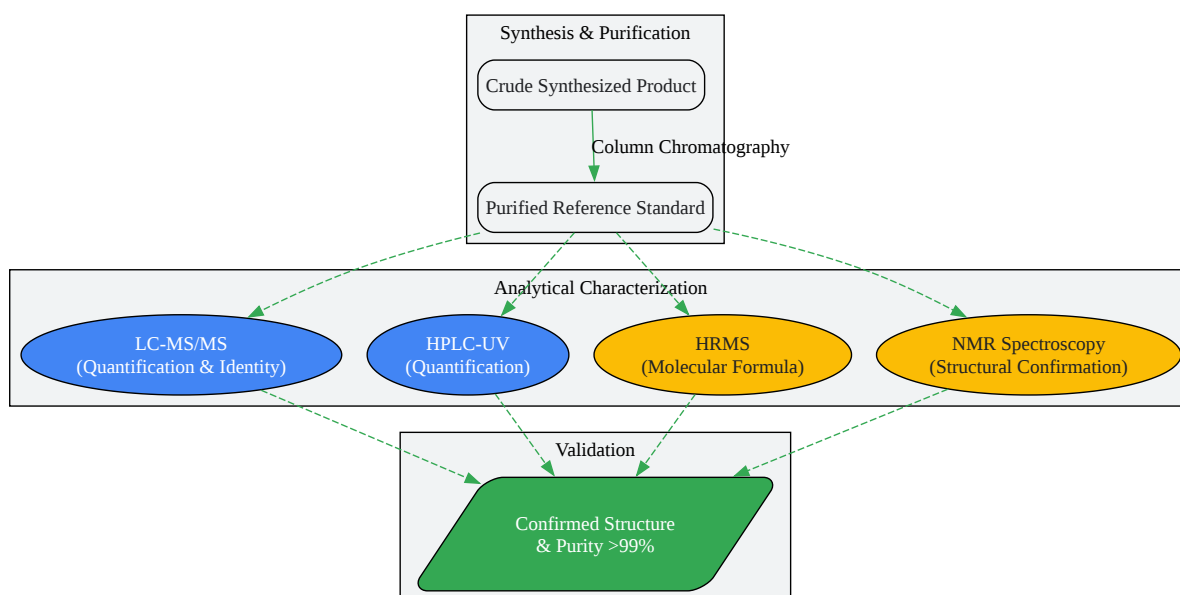
Structural Elucidation

For the initial characterization of the synthesized reference standard, structural confirmation is mandatory.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula. **N-Nitroso Desmethyl Olopatadine** has a molecular formula of

$C_{20}H_{20}N_2O_4$ and a molecular weight of 352.38 g/mol .[6][7] The ESI-MS spectrum should show a prominent ion corresponding to the protonated molecule $[M+H]^+$ at m/z 353.1.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR are used to confirm the molecular structure. The spectra would be expected to show characteristic signals for the aromatic protons, the aliphatic chain, the methyl group attached to the nitrogen, and the methylene group of the acetic acid side chain. The presence of the N-nitroso group causes a downfield shift of the adjacent protons compared to the parent desmethyl amine, providing key evidence of successful nitrosation.



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Caption: Workflow for the characterization and validation of the reference standard.

Part 3: Regulatory Context and Risk Mitigation

Acceptable Intake (AI) Limits

Regulatory agencies like the U.S. FDA have established a framework for controlling nitrosamine impurities. For NDSRIs that lack extensive carcinogenicity data, the FDA recommends a "Carcinogenic Potency Categorization Approach" (CPCA) to assign a recommended Acceptable Intake (AI) limit.

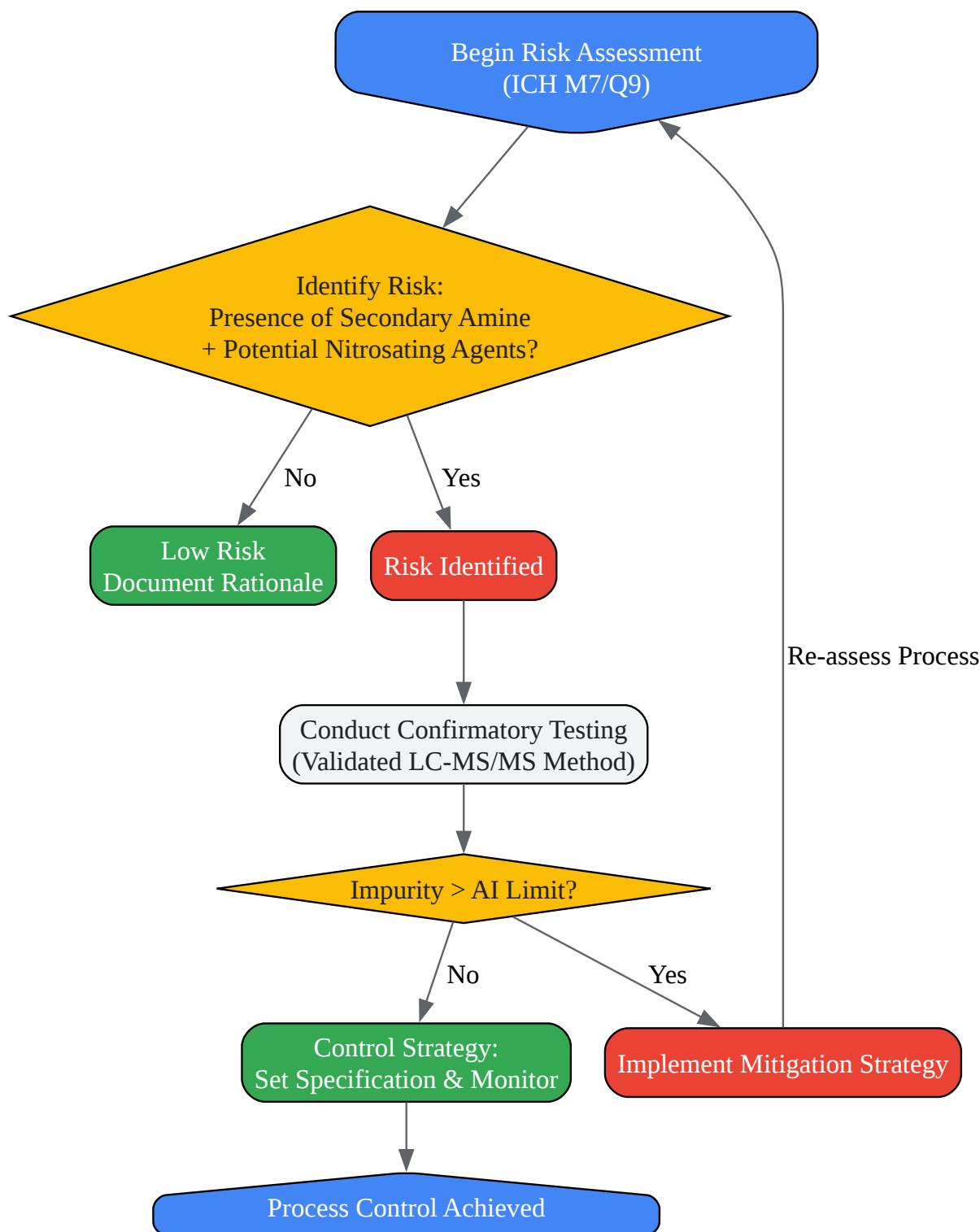
N-Nitroso Desmethyl Olopatadine falls into a category with a recommended AI limit of 1500 ng/day.^{[1][4]} This AI limit is used to calculate the maximum allowable concentration of the impurity in the final drug product, based on its maximum daily dose. For instance, with a maximum daily dose of 5.32 mg, the impurity limit would be approximately 282 ppm.^[1] Manufacturers must develop analytical methods sensitive enough to quantify the impurity well below this calculated limit.

Risk Assessment and Mitigation

A thorough risk assessment is a regulatory requirement. This involves identifying potential sources of both the secondary amine precursor (Desmethyl Olopatadine) and nitrosating agents throughout the entire manufacturing process.

Mitigation Strategies:

- **Process Optimization:** Modify reaction conditions (e.g., pH, temperature) to disfavor nitrosamine formation.
- **Raw Material Control:** Source high-purity raw materials and excipients with low or non-detectable levels of nitrites. Implement rigorous testing for incoming materials.
- **Use of Inhibitors:** In some formulations, antioxidants such as ascorbic acid (Vitamin C) or alpha-tocopherol (Vitamin E) can be added to act as scavengers, reacting with nitrosating agents before they can react with the amine.
- **Purification:** Implement purification steps specifically designed to remove the N-nitroso impurity from the API or intermediate.



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Caption: Logical flow for nitrosamine impurity risk assessment and control.

Conclusion

N-Nitroso Desmethyl Olopatadine represents a critical potential impurity that demands rigorous scientific understanding and control from pharmaceutical researchers and developers. Its synthesis as a reference standard is the foundational step for developing highly sensitive and specific analytical methods, with LC-MS/MS being the gold standard. By integrating robust analytical characterization with a comprehensive understanding of the regulatory landscape and proactive risk mitigation strategies, manufacturers can ensure the safety, quality, and efficacy of Olopatadine drug products, safeguarding patient health.

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